

Commercial Availability and Synthesis of 2-Heptyl-4-quinolone-15N: A Technical Guide

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Compound of Interest

Compound Name: 2-Heptyl-4-quinolone-15N

Cat. No.: B15552005

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This technical guide provides a comprehensive overview of the commercial availability and synthetic routes for **2-Heptyl-4-quinolone-15N**, a crucial isotopically labeled tool for research into *Pseudomonas aeruginosa* quorum sensing. Furthermore, this guide details the pertinent signaling pathways in which this molecule and its derivatives participate.

Commercial Availability

2-Heptyl-4-quinolone-15N is a specialized chemical available from a limited number of suppliers. Researchers interested in procuring this compound will likely need to request a quotation, as it is not typically stocked as a standard catalog item.

Supplier	Product Name	Catalog Number	Availability
MedChemExpress	2-Heptyl-4-quinolone-15N	HY-129503-S-15N	By quotation

Synthesis of 2-Heptyl-4-quinolone-15N

While a direct, published protocol for the synthesis of **2-Heptyl-4-quinolone-15N** is not readily available, an effective synthesis can be adapted from established methods for the unlabeled compound, known as 2-heptyl-4-quinolone (HHQ). The introduction of the 15N isotope is most efficiently achieved by utilizing a 15N-labeled precursor for the quinolone ring system. A highly

efficient and reliable method involves the microwave-assisted reaction of ^{15}N -labeled anthranilic acid with an appropriate α -chloro ketone.

Proposed Synthetic Scheme

The synthesis of **2-Heptyl-4-quinolone- ^{15}N** can be achieved in a two-step process. The first step involves the synthesis of 1-chloro-2-nonanone from 2-chloro-N-methoxy-N-methylacetamide and heptylmagnesium bromide. The second, and key, step is the microwave-assisted cyclization of 1-chloro-2-nonanone with ^{15}N -anthranilic acid to yield the desired labeled product.

Experimental Protocol: Microwave-Assisted Synthesis

This protocol is adapted from a procedure for the synthesis of unlabeled 2-alkyl-4-quinolones. [1] The key modification is the use of commercially available ^{15}N -anthranilic acid.

Step 1: Synthesis of 1-chloro-2-nonanone

A detailed procedure for the synthesis of the α -chloro ketone precursor can be found in the literature.[1] This typically involves the reaction of a suitable Weinreb amide with a Grignard reagent.

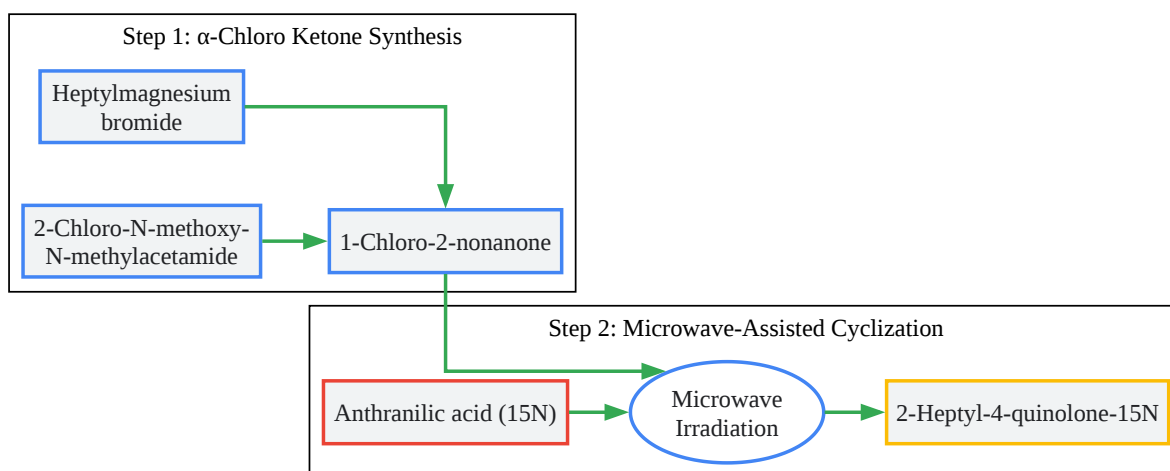
Step 2: Microwave-Assisted Cyclization

Reagent/Material	Molar Mass (g/mol)	Amount	Moles (mmol)
1-Chloro-2-nonanone	176.69	1.0 eq	
Anthranilic acid (^{15}N , 98%)	138.13	1.2 eq	
N-Methyl-2-pyrrolidone (NMP)	99.13	-	
Microwave Vial (10 mL)	-	1	

Procedure:

- To a 10 mL microwave vial, add 1-chloro-2-nonanone and 1.2 equivalents of 15N-anthranilic acid.
- Add a suitable volume of N-Methyl-2-pyrrolidone (NMP) to dissolve the reactants.
- Seal the vial and place it in a microwave reactor.
- Irradiate the reaction mixture at a set temperature (e.g., 150 °C) for a specified time (e.g., 30 minutes). Reaction conditions should be optimized.
- After cooling, the reaction mixture is subjected to an appropriate work-up and purification, typically involving extraction and column chromatography, to isolate the pure **2-Heptyl-4-quinolone-15N**.

Synthesis Workflow



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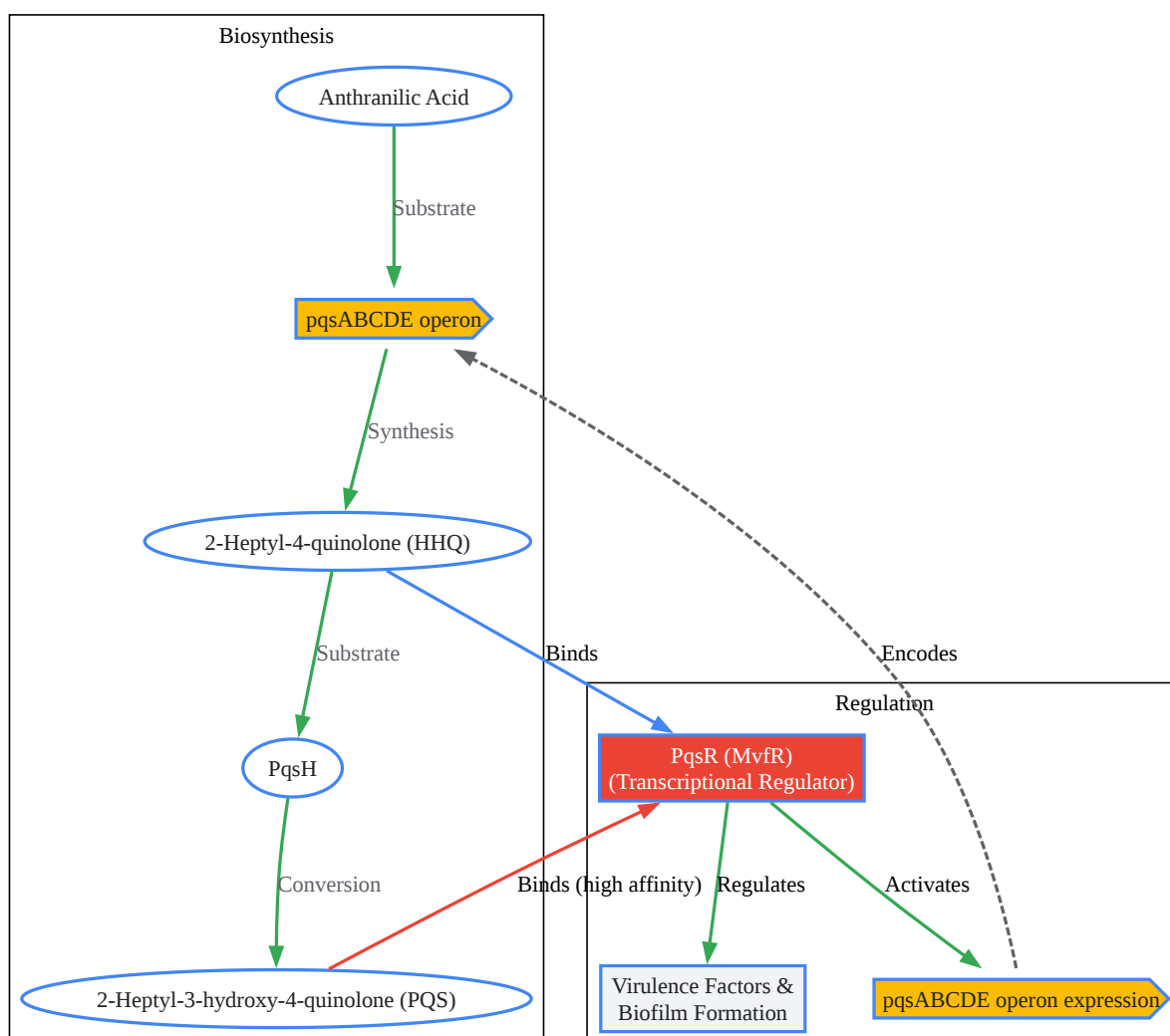
Caption: Workflow for the synthesis of **2-Heptyl-4-quinolone-15N**.

The Pseudomonas Quinolone Signaling (PQS) Pathway

2-Heptyl-4-quinolone (HHQ) is a key signaling molecule in the quorum sensing network of *Pseudomonas aeruginosa*. It serves as the direct precursor to the potent quorum sensing signal, 2-heptyl-3-hydroxy-4-quinolone, also known as the Pseudomonas Quinolone Signal (PQS).^[2] This signaling system is intricately linked with other quorum sensing systems in *P. aeruginosa*, such as the *las* and *rhl* systems, and plays a crucial role in regulating virulence factor production and biofilm formation.^[3]

The biosynthesis of HHQ is initiated from anthranilic acid and is mediated by the products of the *pqsABCDE* operon.^[4] HHQ can then be converted to PQS by the monooxygenase PqsH. Both HHQ and PQS can bind to the transcriptional regulator PqsR (also known as MvfR). This binding event activates PqsR, which in turn upregulates the expression of the *pqsABCDE* operon, creating a positive feedback loop.^{[4][5]} PqsE, another protein encoded by the operon, has a dual function, contributing to quinolone biosynthesis and also acting as a signaling molecule in its own right, independent of PQS.^[4]

PQS Signaling Pathway Diagram



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Caption: The PQS signaling pathway in *Pseudomonas aeruginosa*.

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References

- 1. Microwave-assisted preparation of the quorum-sensing molecule 2-heptyl-3-hydroxy-4(1H)-quinolone and structurally related analogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Pseudomonas quinolone signal - Wikipedia [en.wikipedia.org]
- 3. Pseudomonas aeruginosa - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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